

Isotopic Purity of 13-Methyltetradecanoic Acid-d6: A Technical Guide

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Compound of Interest

Compound Name: 13-Methyltetradecanoic acid-d6

Cat. No.: B15622707

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For Researchers, Scientists, and Drug Development Professionals

Introduction

13-Methyltetradecanoic acid, an iso-branched saturated fatty acid, has garnered significant interest in the scientific community for its biological activities, including its potential as an anti-cancer agent. The deuterated analog, **13-Methyltetradecanoic acid-d6**, serves as a crucial internal standard for mass spectrometry-based quantitative analysis in metabolic studies, pharmacokinetics, and lipidomics. Its utility is fundamentally dependent on its isotopic purity, which dictates the accuracy and reliability of experimental results. This technical guide provides a comprehensive overview of the isotopic purity of **13-Methyltetradecanoic acid-d6**, including methodologies for its determination and relevant biological context.

While specific supplier data for the isotopic purity of **13-Methyltetradecanoic acid-d6** is not publicly available, this guide outlines the standard industry practices and analytical techniques used to ascertain the isotopic enrichment of deuterated compounds.

Quantitative Data Summary

The isotopic purity of a deuterated compound like **13-Methyltetradecanoic acid-d6** is a critical quality attribute. It is typically determined by the manufacturer and reported on the Certificate of Analysis. The data is generally presented in a table summarizing the distribution of isotopic species.

Table 1: Representative Isotopic Purity Data for a Deuterated Compound

Isotopic Species	Abbreviation	Relative Abundance (%)
Non-deuterated	d0	< 1
Monodeuterated	d1	< 1
Dideuterated	d2	< 1
Trideuterated	d3	< 2
Tetradeuterated	d4	< 5
Pentadeuterated	d5	< 10
Hexadeuterated	d6	> 98

Note: The values presented in this table are illustrative. Actual values for a specific batch of **13-Methyltetradecanoic acid-d6** must be obtained from the supplier's Certificate of Analysis.

Experimental Protocols

The determination of isotopic purity for deuterated compounds is primarily accomplished through mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Protocol 1: Isotopic Purity Determination by Mass Spectrometry

Objective: To determine the relative abundance of each isotopic species of **13-Methyltetradecanoic acid-d6**.

Methodology:

- Sample Preparation:

- Prepare a dilute solution of **13-Methyltetradecanoic acid-d6** in a suitable solvent (e.g., methanol, acetonitrile).
- Prepare a series of calibration standards if absolute quantification is required.
- Instrumentation:
 - A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF), Orbitrap) coupled to a suitable ionization source (e.g., Electrospray Ionization (ESI), Gas Chromatography-Mass Spectrometry (GC-MS)).
- Data Acquisition:
 - Acquire the mass spectrum of the sample in full scan mode.
 - Ensure the mass resolution is sufficient to distinguish between the different isotopologues.
- Data Analysis:
 - Identify the molecular ion peaks corresponding to the different isotopic species (d0 to d6).
 - Calculate the area under each peak.
 - The isotopic purity is expressed as the percentage of the d6 isotopologue relative to the sum of all isotopologues.
 - Calculation: $\text{Isotopic Purity (\%)} = [\text{Intensity(d6)} / (\text{Intensity(d0)} + \text{Intensity(d1)} + \dots + \text{Intensity(d6)})] * 100$

Protocol 2: Isotopic Purity and Positional Analysis by NMR Spectroscopy

Objective: To confirm the positions of deuterium labeling and assess the overall isotopic enrichment.

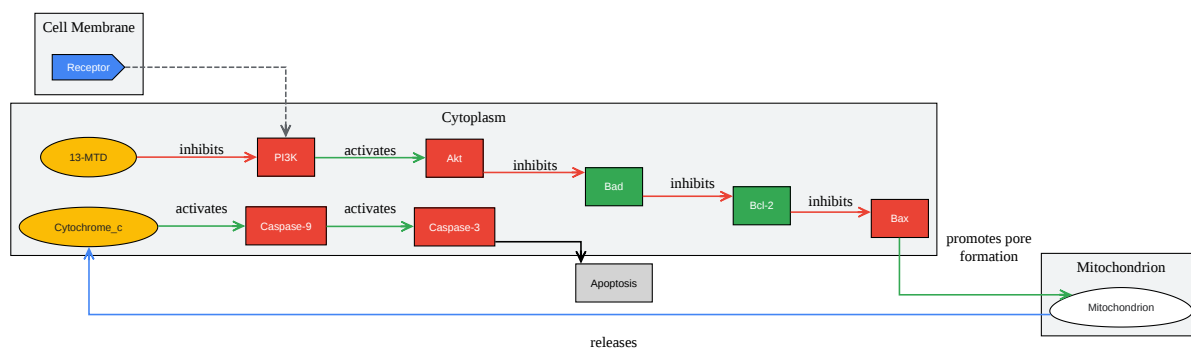
Methodology:

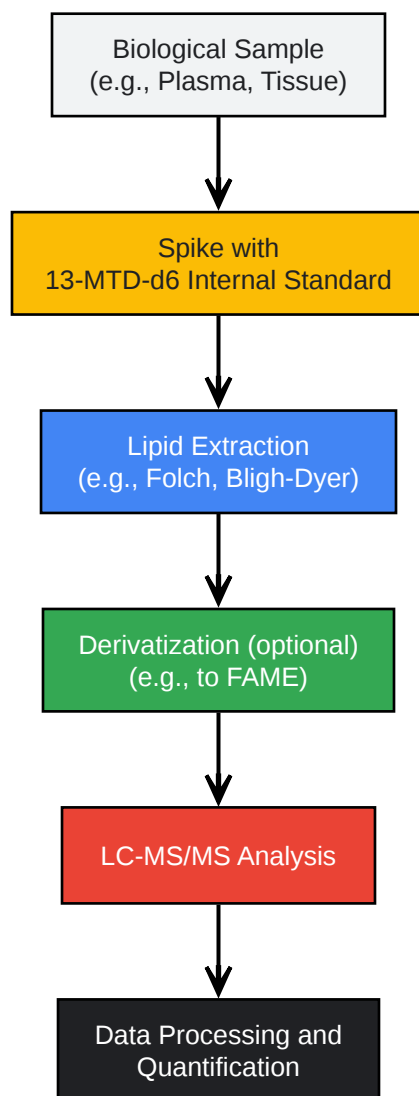
- Sample Preparation:

- Dissolve a precise amount of **13-Methyltetradecanoic acid-d6** in a deuterated solvent suitable for NMR (e.g., chloroform-d, methanol-d4).
- Instrumentation:
 - A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
 - Acquire a proton (^1H) NMR spectrum. The absence or significant reduction of signals at the expected positions of deuteration provides qualitative confirmation of labeling.
 - Acquire a deuterium (^2H) NMR spectrum to directly observe the deuterium signals.
 - Quantitative NMR (qNMR) methods can be employed for a more precise determination of isotopic enrichment by comparing the integral of the deuterium signal to that of a known internal standard.
- Data Analysis:
 - In the ^1H NMR spectrum, the degree of deuteration at a specific position can be estimated by the reduction in the integral of the corresponding proton signal compared to a non-deuterated standard.
 - In the ^2H NMR spectrum, the presence of signals at the expected chemical shifts confirms the labeling positions. The integral of these signals is proportional to the amount of deuterium at each site.

Signaling Pathway and Experimental Workflow

13-Methyltetradecanoic acid has been shown to induce apoptosis in cancer cells through the modulation of key signaling pathways. Understanding these pathways is crucial for researchers utilizing its deuterated form in related studies.





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